

"Methyl 3-bromo-6-methoxypicolinate" material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	Methyl 3-bromo-6-methoxypicolinate
Cat. No.:	B1420901

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An In-depth Technical Guide to the Safe Handling of **Methyl 3-bromo-6-methoxypicolinate**

This guide provides a comprehensive overview of the material safety data and handling protocols for **Methyl 3-bromo-6-methoxypicolinate** (CAS No. 1214332-49-6). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory or manufacturing setting. The information herein is synthesized from available safety data sheets and chemical databases to ensure a high standard of scientific accuracy and practical utility.

Compound Profile and Significance

Methyl 3-bromo-6-methoxypicolinate is a substituted pyridine derivative. Such halogenated and methoxy-functionalized picolinate esters are valuable intermediates in organic synthesis, particularly in the development of novel pharmaceutical agents and agrochemicals. The presence of the bromine atom, the methoxy group, and the methyl ester on the pyridine ring offers multiple reaction sites for chemists to build more complex molecules. Understanding its chemical properties and associated hazards is paramount for its safe and effective use in research and development.

Chemical Identity:

Identifier	Value
IUPAC Name	Methyl 3-bromo-6-methoxypyridine-2-carboxylate
CAS Number	1214332-49-6
Molecular Formula	C ₈ H ₈ BrNO ₃
Molecular Weight	246.06 g/mol
SMILES	COC1=NC(=C(C=C1)Br)C(=O)OC

Hazard Identification and Risk Assessment

Methyl 3-bromo-6-methoxypyridine-2-carboxylate is classified as a hazardous substance. The primary risks are associated with ingestion, skin/eye contact, and inhalation. A thorough understanding of these hazards is the foundation of a robust safety protocol.

GHS Classification and Hazard Statements:

Based on available data, the compound is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [1]
Skin Irritation	Category 2	H315: Causes skin irritation. [1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation. [1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled. [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. [1]

Signal Word: Warning[\[1\]](#)

Expert Insight: The hazard profile suggests that this compound is a significant irritant and is harmful through multiple routes of exposure. The respiratory irritation potential (H335)

necessitates that all handling of the solid material or solutions be conducted in a well-ventilated area, preferably within a chemical fume hood to prevent inhalation of dust or vapors.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is essential for mitigating the risks associated with **Methyl 3-bromo-6-methoxypicolinate**.

Engineering Controls

- Chemical Fume Hood: All weighing and handling of the solid compound, as well as any reactions involving it, must be performed inside a certified chemical fume hood. This is the primary defense against respiratory exposure.
- Ventilation: The laboratory should be equipped with adequate general ventilation to ensure any fugitive emissions are diluted and removed.
- Safety Shower and Eyewash Station: A readily accessible and tested safety shower and eyewash station are mandatory in any area where this compound is handled.

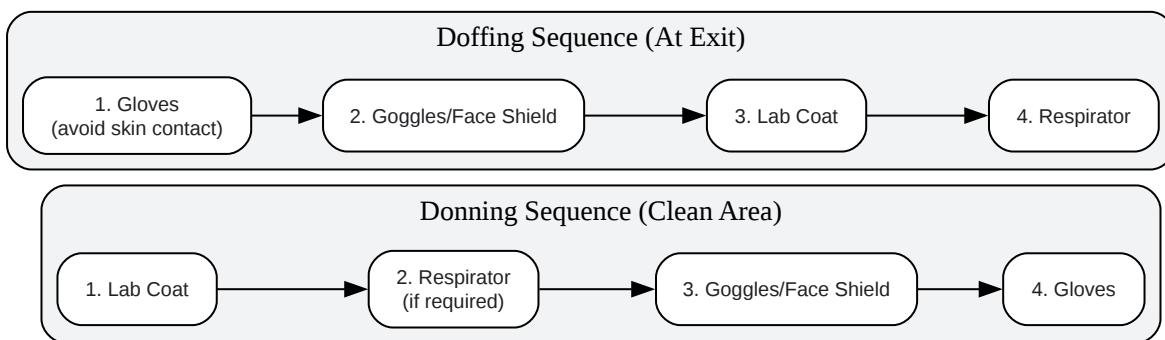
Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin and eye contact.

- Eye and Face Protection: Chemical safety goggles are required at a minimum. A face shield should also be worn when there is a significant risk of splashing.[\[2\]](#)
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) must be worn. It is crucial to inspect gloves for any signs of degradation or puncture before use and to practice proper glove removal techniques to avoid skin contamination.[\[2\]](#)
 - Lab Coat: A flame-resistant lab coat should be worn and kept fastened.

- Protective Clothing: For larger quantities or procedures with a higher risk of exposure, a chemical-resistant apron or suit may be necessary.[2]
- Respiratory Protection: If work must be performed outside of a fume hood (which is strongly discouraged), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Workflow for Donning and Doffing PPE



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Caption: Standard procedure for donning and doffing PPE.

Safe Handling, Storage, and Disposal Protocols

Handling

- Avoid the formation of dust and aerosols.[2][3]
- Use only in a chemical fume hood.[4]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the material and before leaving the laboratory.
- Keep the container tightly closed when not in use.[4]

Storage

- Store in a cool, dry, and well-ventilated place.[3]
- The recommended storage temperature is 2-8°C, and the material should be sealed in a dry environment.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be treated as the product itself.
- Do not allow the material to enter drains or waterways.

Emergency Procedures

A clear and well-rehearsed emergency plan is critical.

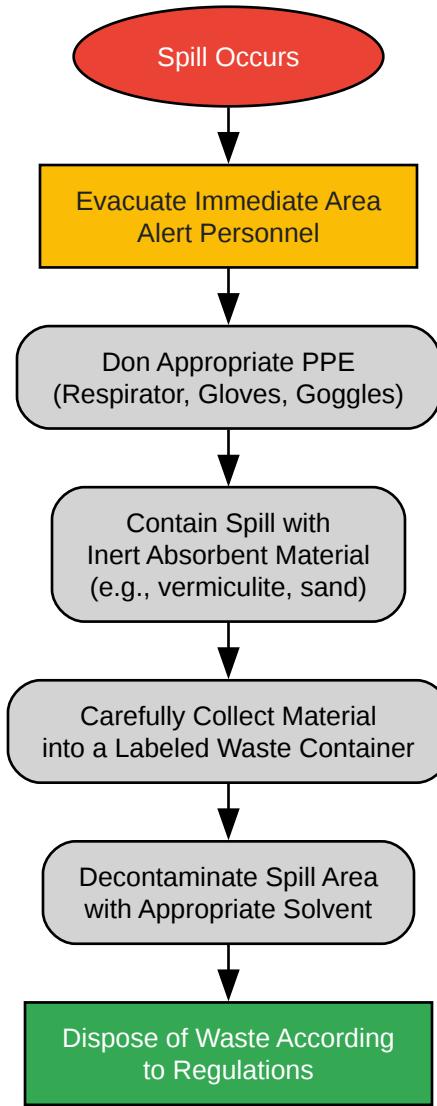
First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[2][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Accidental Release Measures

In the event of a spill, the primary objectives are to contain the spill, prevent exposure, and decontaminate the area.

Spill Response Workflow



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Caption: Step-by-step workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr).[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: Harmful if swallowed or inhaled.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory tract irritation.[1]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available for this specific compound. It is prudent to handle it as a potential carcinogen/mutagen/teratogen and minimize exposure.

Ecological Information

- The environmental impact of this compound has not been fully investigated.
- It is imperative to prevent its release into the environment, as similar halogenated organic compounds can be persistent and harmful to aquatic life.[7]

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